

Essential Safety and Logistics for Handling 4-Methylphenylacetone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methylphenylacetone

Cat. No.: B1295304

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides immediate, essential safety and logistical information for the handling of **4-Methylphenylacetone**, including detailed operational and disposal plans.

Personal Protective Equipment (PPE) and Safety Measures

When handling **4-Methylphenylacetone**, a comprehensive approach to personal protection is crucial to minimize exposure and ensure a safe laboratory environment. The recommended personal protective equipment includes:

- **Eye Protection:** Wear chemical safety goggles or a face shield to protect against splashes and vapors.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Hand Protection:** Use chemical-resistant gloves, such as nitrile rubber, to prevent skin contact.[\[1\]](#)[\[4\]](#) Gloves should be inspected before use and changed frequently.[\[3\]](#)
- **Body Protection:** A laboratory coat is essential to protect against incidental contact and spills.[\[1\]](#)[\[4\]](#) For more significant handling procedures, consider impervious clothing.[\[3\]](#)
- **Respiratory Protection:** All handling of **4-Methylphenylacetone** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid the inhalation of

potentially harmful vapors.[1][4][5] If exposure limits are exceeded, a full-face respirator may be necessary.[3]

Engineering controls are a primary line of defense. Ensure that an eyewash station and a safety shower are readily accessible in the work area.[6] Facilities should be equipped with adequate ventilation to keep airborne concentrations low.[6]

Quantitative Data for 4-Methylphenylacetone

The following table summarizes key quantitative data for **4-Methylphenylacetone**, providing a quick reference for safety and handling procedures.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ O	[7]
Molecular Weight	148.20 g/mol	[7]
Appearance	Clear, colorless to pale yellow liquid	[6]
Flash Point	92 °C / 197.6 °F	[2][6]
Boiling Point	226 °C / 438.8 °F @ 760 mmHg	[2]
Melting Point	-19 °C / -2.2 °F	[2]
Specific Gravity	1.005	[2]
Vapor Pressure	0.1 mbar @ 20 °C	[2]

Experimental Protocol: Safe Handling of 4-Methylphenylacetone

This step-by-step protocol outlines the safe handling of **4-Methylphenylacetone** in a laboratory setting.

1. Preparation:

- Ensure the chemical fume hood is operational.
- Verify the accessibility of the eyewash station and safety shower.[6]
- Gather all necessary equipment, including appropriate glassware, spill containment materials, and waste containers.
- Don the required personal protective equipment (chemical-resistant gloves, safety goggles, and a lab coat).[1]

2. Handling:

- Conduct all weighing and transferring operations within the chemical fume hood.[1]
- Avoid direct contact with the skin and eyes.[1]
- Keep the container tightly closed when not in use to prevent the escape of vapors.[1][6]
- Do not eat, drink, or smoke in the laboratory area.[1]
- Take measures to prevent the buildup of electrostatic charge.[8]

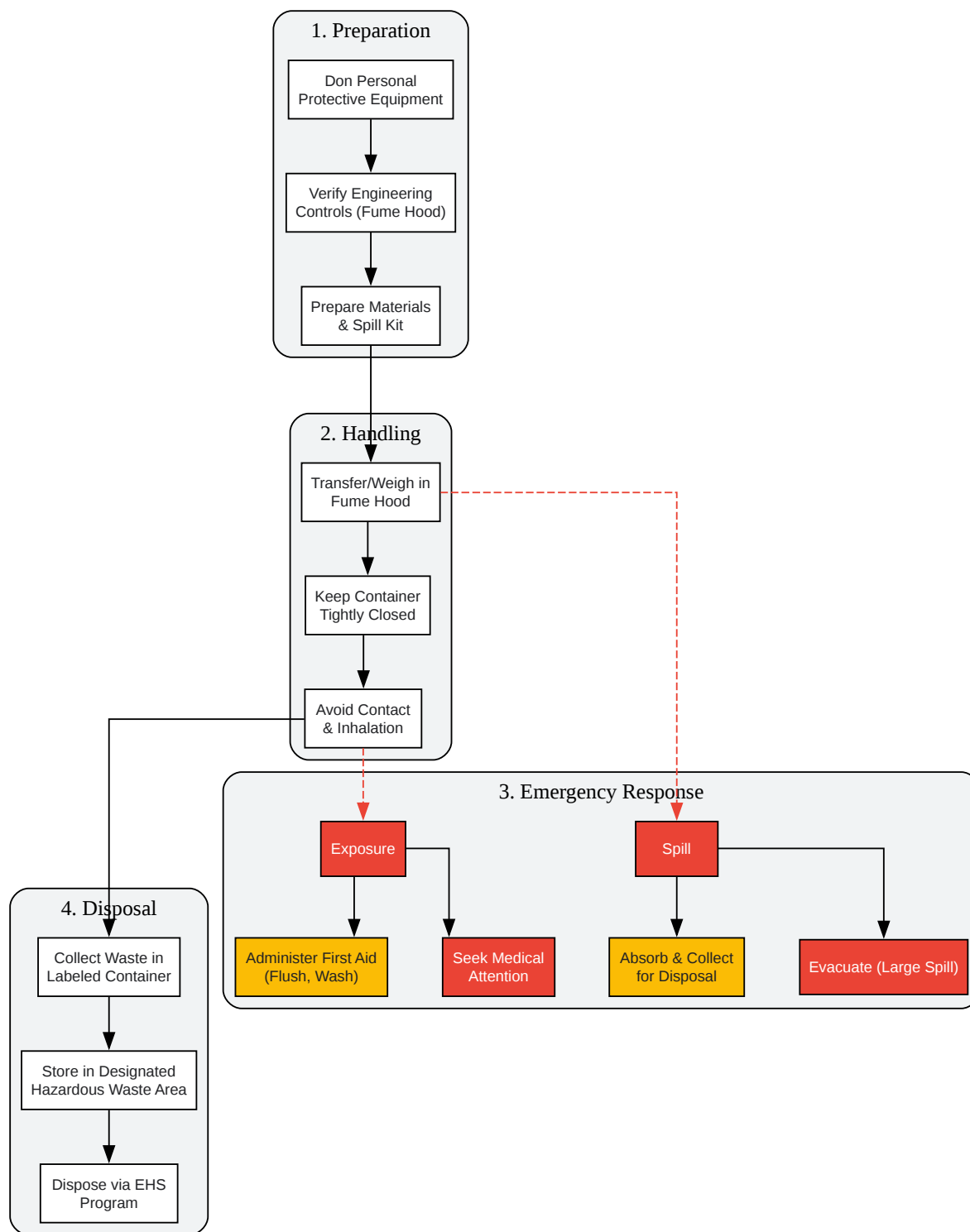
3. In Case of Exposure or Spill:

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[5][6][9]
- Skin Contact: Immediately wash the affected area with soap and plenty of water.[5] Remove contaminated clothing and wash it before reuse.[6] Seek medical attention if irritation persists.[5]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[5]
- Inhalation: Remove the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[5][6]
- Spill: For small spills, absorb the chemical with an inert material (e.g., vermiculite, sand) and place it in a suitable, labeled container for disposal.[5][6] For large spills, evacuate the area and contact the appropriate emergency response team.[5]

Operational and Disposal Plan

A systematic approach to the entire lifecycle of **4-Methylphenylacetone** in the laboratory is essential for safety and environmental compliance.

Operational Plan:



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Caption: Workflow for the safe handling and disposal of **4-Methylphenylacetone**.

Disposal Plan:

Proper disposal of **4-Methylphenylacetone** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste containing **4-Methylphenylacetone**, including unused product and contaminated materials (e.g., gloves, absorbent paper), in a designated, properly labeled, and sealed hazardous waste container.[5]
 - Do not mix this waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.[5]
- Container Labeling:
 - The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**4-Methylphenylacetone**".
- Storage:
 - Store the sealed hazardous waste container in a designated, cool, dry, and well-ventilated area, away from incompatible materials.[2][6]
- Disposal Procedure:
 - Dispose of the hazardous waste through your institution's EHS program.[5]
 - Follow all local, state, and federal regulations for the disposal of chemical waste.[5][9] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste to ensure complete and accurate classification.[9]

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References

- 1. benchchem.com [benchchem.com]
- 2. fishersci.com [fishersci.com]
- 3. echemi.com [echemi.com]
- 4. benchchem.com [benchchem.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. 1-(4-Methylphenyl)propan-2-one | C₁₀H₁₂O | CID 137428 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. cdhfinechemical.com [cdhfinechemical.com]
- 9. assets.thermofisher.com [assets.thermofisher.com]
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